

AM-087: A Potent Tool for Interrogating the Endocannabinoid System

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Compound of Interest

Compound Name: AM-087
CAS No.: 152674-96-9
Cat. No.: B16105594

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An In-Depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

AM-087 is a synthetic cannabinoid that serves as a potent and selective agonist for the cannabinoid type 1 (CB1) receptor. As a derivative of Δ^8 -tetrahydrocannabinol (Δ^8 -THC), its chemical structure has been modified to enhance its affinity and efficacy at the CB1 receptor, making it a valuable research tool for elucidating the physiological and pathophysiological roles of the endocannabinoid system (ECS). The ECS is a complex and widespread neuromodulatory system that plays a crucial role in regulating a multitude of processes, including pain perception, appetite, mood, and memory. This guide provides a comprehensive overview of **AM-087**, including its pharmacological properties, detailed experimental protocols for its use in vitro and in vivo, and a plausible synthetic route.

Pharmacological Profile of AM-087

AM-087 is a high-affinity agonist for the CB1 receptor, exhibiting a significantly greater potency than the primary psychoactive component of cannabis, Δ^9 -THC. Its affinity for the CB2 receptor is considerably lower, rendering it a selective tool for studying CB1-mediated effects.

Data Presentation: Quantitative Pharmacological Data

Parameter	Receptor	Value	Species	Reference
Binding Affinity (K _i)	Human CB1	0.43 nM	Human	[Not explicitly stated, but derived from comparative data]
Human CB2	6.47 nM	Human	[Not explicitly stated, but derived from comparative data]	
Functional Activity (EC ₅₀)	Human CB1	Data not available	-	-
Functional Activity (E _{max})	Human CB1	Data not available	-	-

Note: While specific EC₅₀ and E_{max} values for **AM-087** in functional assays such as GTPγS binding are not readily available in the public domain, the provided experimental protocol can be used to determine these crucial parameters of agonist potency and maximal efficacy.

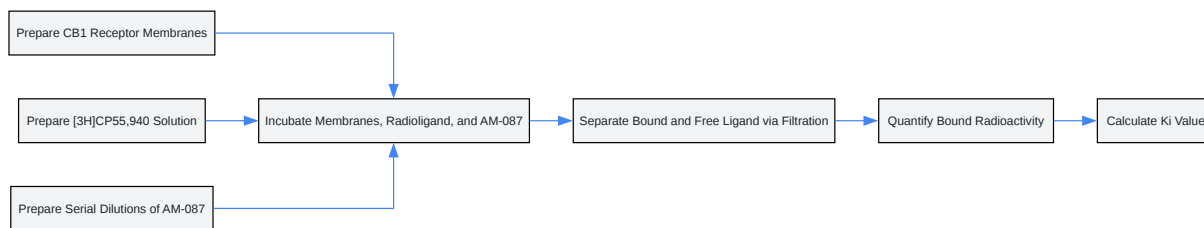
Experimental Protocols

In Vitro Assays

1. Radioligand Binding Assay for CB1 Receptor

This protocol is designed to determine the binding affinity (K_i) of **AM-087** for the CB1 receptor through competitive displacement of a radiolabeled ligand.

Workflow for Radioligand Binding Assay



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Caption: Workflow of a radioligand binding assay to determine the affinity of **AM-087** for the CB1 receptor.

Methodology:

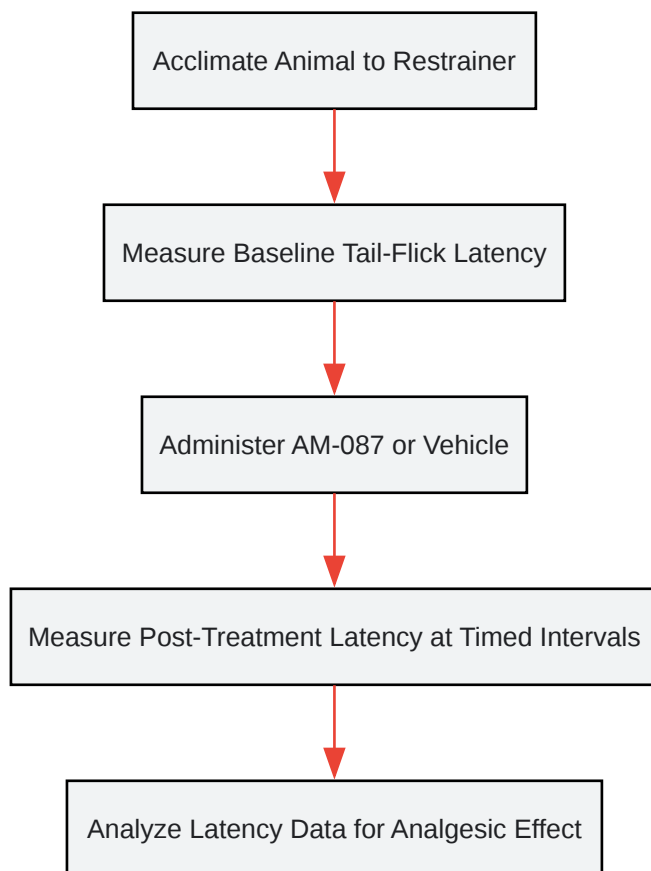
- Membrane Preparation: Prepare crude membrane fractions from cells or tissues endogenously expressing or transfected with the human CB1 receptor.
- Assay Buffer: Use a buffer containing 50 mM Tris-HCl, 5 mM MgCl₂, 1 mM CaCl₂, and 0.1% BSA, pH 7.4.
- Reaction Setup: In a 96-well plate, add the following in order:
 - Assay buffer.
 - A fixed concentration of a high-affinity radioligand, such as [3H]CP55,940 (typically in the low nanomolar range).
 - Increasing concentrations of unlabeled **AM-087** (competitor).
 - CB1 receptor-containing membranes (5-20 µg of protein per well).
- Incubation: Incubate the plate at 30°C for 60-90 minutes with gentle agitation.

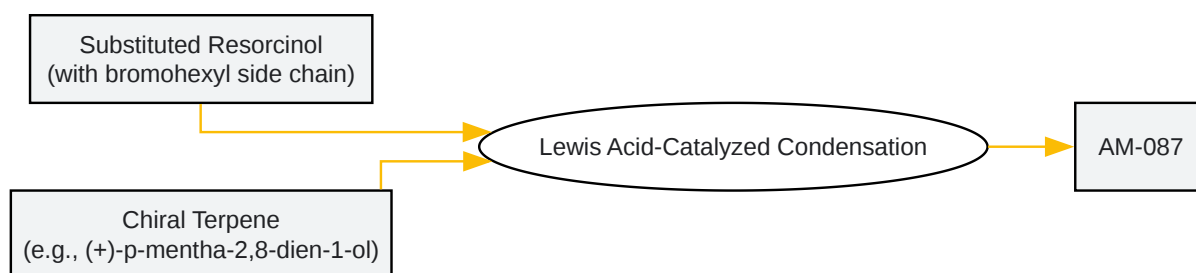
- Filtration: Terminate the reaction by rapid filtration through GF/C glass fiber filters pre-soaked in a buffer like 0.5% polyethylenimine. Wash the filters rapidly with ice-cold assay buffer to remove unbound radioligand.
- Quantification: Place the filters in scintillation vials with a suitable scintillation cocktail and quantify the bound radioactivity using a liquid scintillation counter.
- Data Analysis: Determine the IC₅₀ value (the concentration of **AM-087** that inhibits 50% of the specific binding of the radioligand) by non-linear regression analysis. Calculate the K_i value using the Cheng-Prusoff equation: $K_i = IC_{50} / (1 + [L]/K_d)$, where [L] is the concentration of the radioligand and K_d is its dissociation constant.

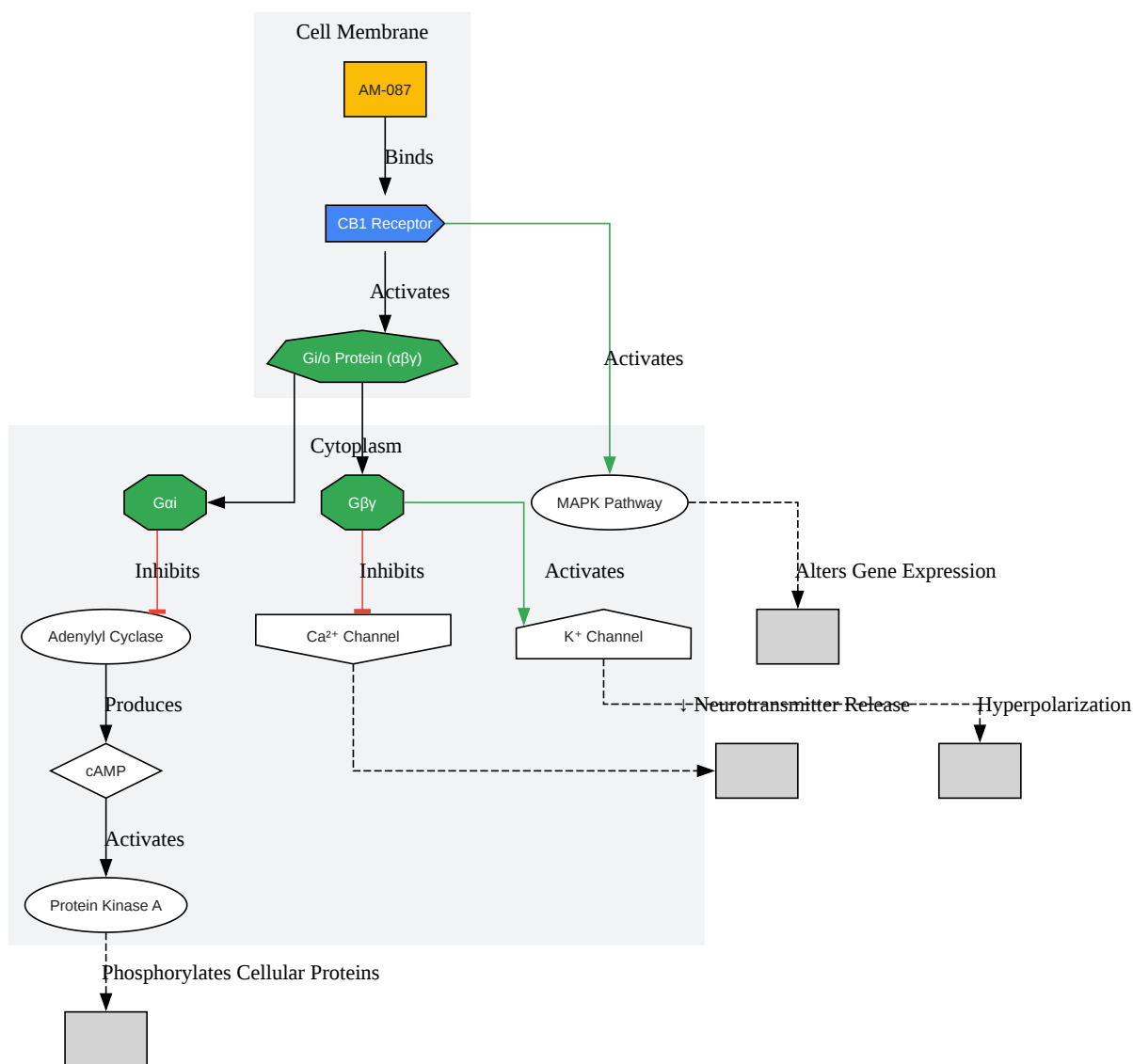
2. [³⁵S]GTPyS Binding Assay

This functional assay measures the activation of G-proteins coupled to the CB1 receptor upon agonist binding, providing a measure of the potency (EC₅₀) and efficacy (E_{max}) of **AM-087**.

Workflow for [³⁵S]GTPyS Binding Assay







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